

# Diethyl 1-hexynyl phosphate physical properties

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## Compound of Interest

Compound Name: *Diethyl 1-hexynyl phosphate*

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## Diethyl 1-hexynyl Phosphate: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

### Abstract

This document provides a comprehensive technical overview of **diethyl 1-hexynyl phosphate**, a member of the alkynyl phosphate class of organophosphates. While specific experimental data for this compound is limited in publicly accessible literature, this guide synthesizes available information on its chemical identity and explores its potential biological significance as a serine enzyme inhibitor. Drawing parallels from related compounds and general principles of organophosphate chemistry, this paper aims to provide a foundational resource for researchers interested in this molecule.

### Chemical and Physical Properties

Precise experimental values for the physical properties of **diethyl 1-hexynyl phosphate** are not readily available in the surveyed scientific literature. However, based on its molecular structure and data from related organophosphate esters, the following properties can be anticipated.

Table 1: Physicochemical Properties of **Diethyl 1-hexynyl Phosphate** and Related Compounds

Property	Diethyl 1-hexynyl Phosphate (Predicted/Inferred)	Diethyl hexyl phosphate[1]	Diethyl (1-cyanoethyl) phosphonate	Diethyl phosphite[2]	Diethyl phosphate[3][4]
Molecular Formula	C <sub>10</sub> H <sub>19</sub> O <sub>4</sub> P[5]	C <sub>10</sub> H <sub>23</sub> O <sub>4</sub> P	C <sub>7</sub> H <sub>14</sub> NO <sub>3</sub> P	C <sub>4</sub> H <sub>11</sub> O <sub>3</sub> P	C <sub>4</sub> H <sub>11</sub> O <sub>4</sub> P
Molecular Weight	234.229 g/mol [5]	238.26 g/mol	191.16 g/mol	138.10 g/mol	154.10 g/mol
CAS Number	112270-92-5[5]	7110-49-8	29668-61-9	762-04-9	598-02-7
Boiling Point	Data not available	Data not available	140-141 °C/11 mmHg	50-51 °C/2 mmHg	203.0°C
Melting Point	Data not available	Data not available	Data not available	-70 °C	Data not available
Density	Data not available	Data not available	1.085 g/mL at 25 °C	1.072 g/mL at 25 °C	1.29 g/mL
Refractive Index	Data not available	Data not available	n <sub>20</sub> /D 1.432	n <sub>20</sub> /D 1.407	Data not available
Solubility	Expected to be soluble in organic solvents.	Data not available	Data not available	Miscible with water (with hydrolysis)	Slightly soluble in water

## Synthesis and Experimental Protocols

A detailed, experimentally validated protocol for the synthesis of **diethyl 1-hexynyl phosphate** is not explicitly available in the reviewed literature. However, a general approach to the synthesis of alkynyl phosphates can be inferred from established organophosphorus chemistry. The synthesis would likely involve the reaction of a 1-hexynyl precursor with a suitable phosphorylating agent.

A plausible synthetic route, based on the synthesis of other alkynyl phosphates, would be the reaction of the lithium salt of 1-hexyne with diethyl chlorophosphate.

Hypothetical Experimental Protocol:

Materials:

- 1-Hexyne
- n-Butyllithium (n-BuLi) in hexanes
- Diethyl chlorophosphate
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Anhydrous sodium sulfate
- Saturated aqueous ammonium chloride solution
- Standard glassware for anhydrous reactions (e.g., oven-dried, flask with septum, magnetic stirrer)
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- A solution of 1-hexyne in anhydrous diethyl ether or THF would be cooled to a low temperature (e.g., -78 °C) under an inert atmosphere.
- An equimolar amount of n-butyllithium in hexanes would be added dropwise to the solution to deprotonate the terminal alkyne, forming lithium hexynilide. The reaction mixture would be stirred at this temperature for a specified time to ensure complete formation of the lithium salt.
- Diethyl chlorophosphate would then be added dropwise to the solution of lithium hexynilide at the same low temperature.

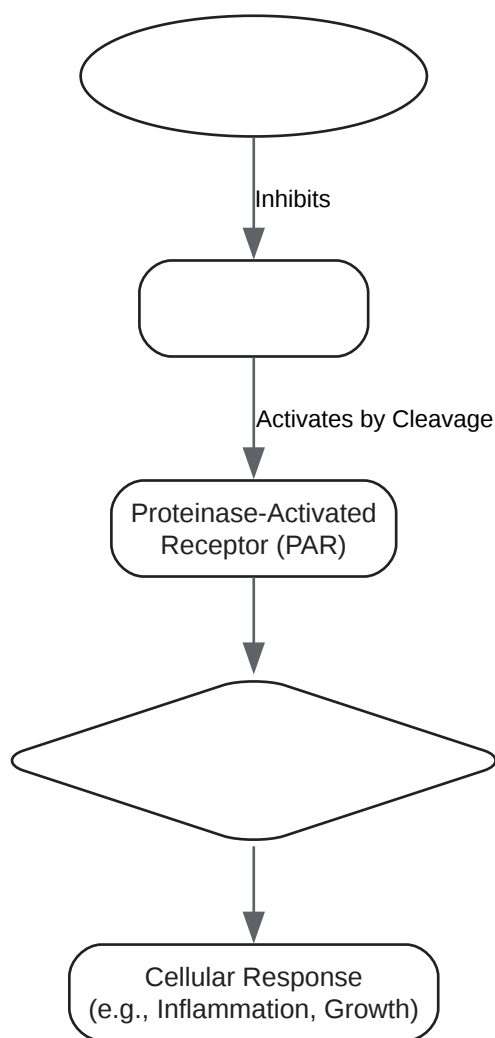
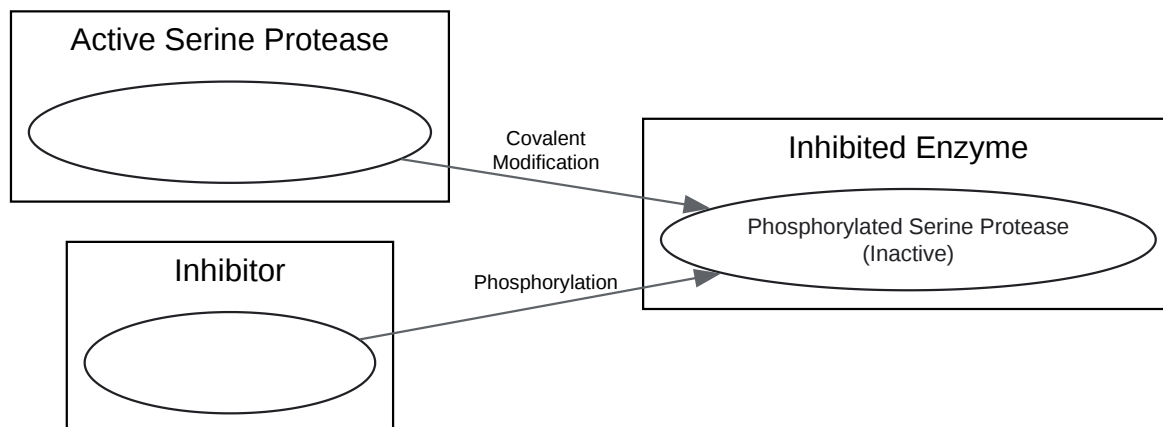
- After the addition is complete, the reaction mixture would be allowed to warm slowly to room temperature and stirred for several hours to ensure the reaction goes to completion.
- The reaction would be quenched by the slow addition of a saturated aqueous solution of ammonium chloride.
- The organic layer would be separated, and the aqueous layer extracted with diethyl ether.
- The combined organic layers would be washed with brine, dried over anhydrous sodium sulfate, filtered, and the solvent removed under reduced pressure.
- The crude product would then be purified by vacuum distillation or column chromatography to yield **diethyl 1-hexynyl phosphate**.

Note: This is a generalized, hypothetical protocol and would require optimization and validation in a laboratory setting. Diethyl chlorophosphate is a hazardous substance and should be handled with appropriate safety precautions.

## Biological Activity: Inhibition of Serine Enzymes

The primary documented biological activity of alkynyl phosphates, including hexynyl diethyl phosphates, is the potent inhibition of serine enzymes.<sup>[6]</sup> Serine proteases are a large family of enzymes that play crucial roles in a vast array of physiological and pathological processes, including digestion, blood coagulation, inflammation, and cell signaling.<sup>[7][8][9]</sup>

The inhibitory mechanism of organophosphates on serine proteases involves the covalent modification of the active site serine residue.<sup>[10][11][12]</sup> The phosphorus atom of the organophosphate is electrophilic and is attacked by the nucleophilic hydroxyl group of the serine residue in the enzyme's active site. This results in the formation of a stable, phosphorylated enzyme that is catalytically inactive.



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